

Application Notes: U0126 as a Control for High-Throughput Screening

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Compound of Interest

Compound Name: U0124

Cat. No.: B15612167

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Introduction

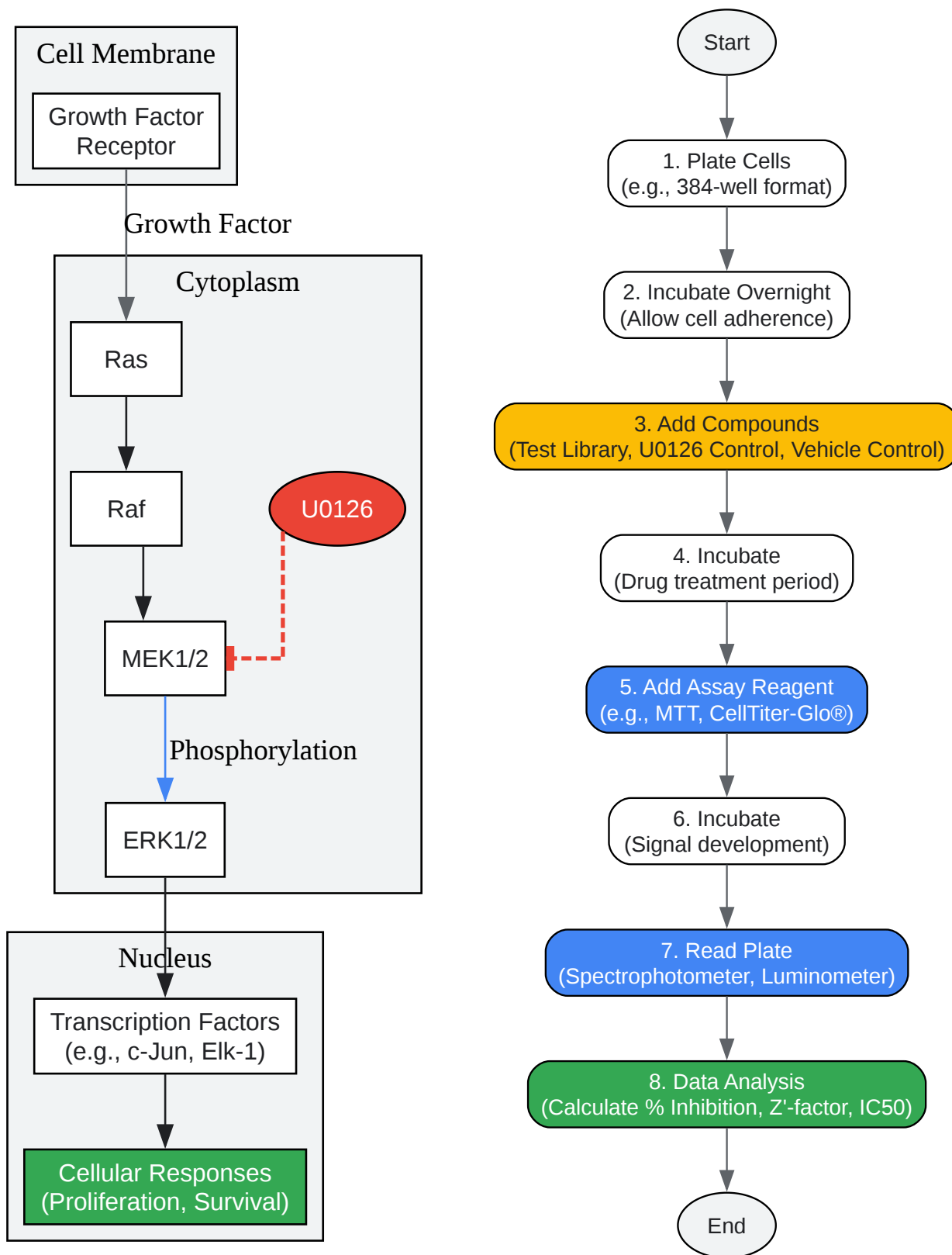
U0126 is a highly potent, selective, and non-competitive inhibitor of MEK1 (MAPK/ERK kinase 1) and MEK2.^{[1][2]} It functions by binding to the MEK1/2 kinases and preventing the phosphorylation and subsequent activation of their downstream targets, the extracellular signal-regulated kinases 1 and 2 (ERK1/2).^{[1][3]} The Raf/MEK/ERK signaling pathway is a critical intracellular cascade that regulates a wide array of cellular processes, including proliferation, differentiation, survival, and apoptosis.^{[1][4][5]} Dysregulation of this pathway is a hallmark of many human diseases, particularly cancer, making it a prime target for drug discovery.

In the context of high-throughput screening (HTS), U0126 serves as an invaluable tool compound. It is frequently used as a positive control to validate assay performance and to identify novel inhibitors of the MAPK/ERK pathway. Its well-characterized mechanism of action and high potency provide a reliable benchmark for assessing the activity of test compounds.

Mechanism of Action

U0126 exerts its inhibitory effect by specifically targeting the kinase activity of MEK1 and MEK2.^[1] Unlike ATP-competitive inhibitors, U0126 binds to a site on the MEK enzyme that is

distinct from the ATP-binding pocket.[3][6] This non-competitive inhibition prevents MEK from phosphorylating the threonine and tyrosine residues within the activation loop of ERK1/2, thereby blocking downstream signaling. A key advantage of U0126 is its high selectivity for MEK1/2, with little to no inhibitory activity against other kinases such as PKC, Raf, JNK, MKK-3, MKK-4, or Cdk2/4.[6]



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